

# An In-depth Technical Guide to sec-Butyl Crotonate

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## Compound of Interest

Compound Name: sec-Butyl Crotonate

Cat. No.: B082481

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This technical guide provides a comprehensive overview of the chemical and physical properties of **sec-butyl crotonate**, with a focus on its molecular characteristics and synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Molecular and Physicochemical Properties

**sec-Butyl crotonate**, also known as butan-2-yl (E)-but-2-enoate, is an organic compound with a characteristic fruity odor.<sup>[1]</sup> It is utilized in the flavor and fragrance industry and serves as a building block in the synthesis of various organic compounds.<sup>[1]</sup>

The key quantitative properties of **sec-butyl crotonate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	142.20 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Exact Mass	142.099379685 Da	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	10371-45-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Density	0.899 g/cm <sup>3</sup>	<a href="#">[3]</a>
Boiling Point	166.4 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	57.4 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index	1.4280 - 1.4290	<a href="#">[1]</a>
Vapor Pressure	1.788 mmHg at 25°C	<a href="#">[3]</a>

## Synthesis of sec-Butyl Crotonate

A common method for the synthesis of **sec-butyl crotonate** is through the esterification of crotonic acid with sec-butyl alcohol.

This protocol outlines the synthesis of **sec-butyl crotonate** from crotonic acid and sec-butyl alcohol using an acid catalyst.[\[7\]](#)

Materials:

- Crotonic acid (3 moles, 258 g)[\[7\]](#)
- sec-Butyl alcohol (5 moles, 370 g)[\[7\]](#)
- Concentrated sulfuric acid (6-7 ml)[\[7\]](#)
- Benzene (300 ml)[\[7\]](#)
- 10% Sodium carbonate solution
- Saturated sodium chloride solution

- Anhydrous magnesium sulfate
- Ether
- Boiling chips

**Equipment:**

- 2-L round-bottomed flask[7]
- Water separator (e.g., Dean-Stark apparatus)[7]
- Reflux condenser[7]
- Heating mantle
- Separatory funnel
- Distillation apparatus

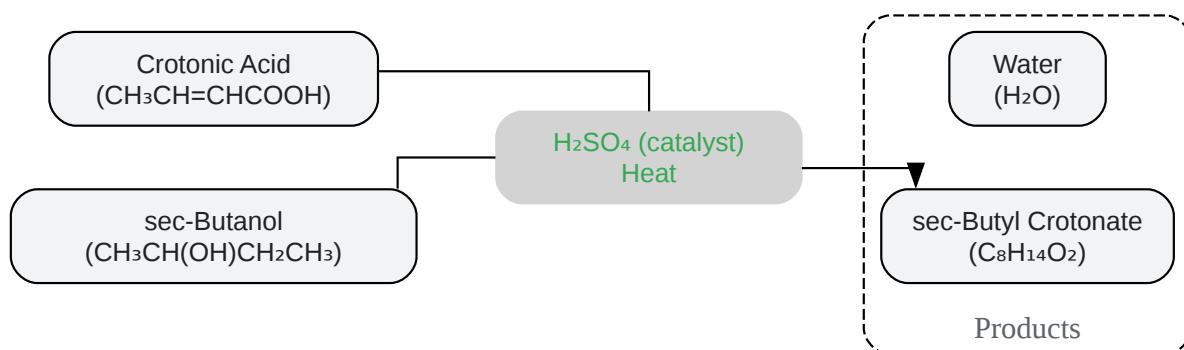
**Procedure:**

- In a 2-L round-bottomed flask, combine 258 g (3 moles) of crotonic acid, 370 g (5 moles) of sec-butyl alcohol in which 6–7 ml of concentrated sulfuric acid has been dissolved, and 300 ml of benzene.[7]
- Add a few boiling chips to the mixture.[7]
- Fit the flask with a water separator and a reflux condenser.[7]
- Heat the mixture to reflux for approximately 12 hours, or until water is no longer collected in the separator (approximately 65 ml of water should be collected).[7]
- Cool the reaction mixture and dilute it with 200 ml of ether.[7]
- Wash the organic layer with a 10% sodium carbonate solution until the washings are neutral to litmus paper.[7]
- Perform a final wash with a saturated sodium chloride solution.[7]

- Dry the organic layer over anhydrous magnesium sulfate.[\[7\]](#)
- Remove the solvent by distillation.[\[7\]](#)
- Fractionally distill the remaining ester under reduced pressure. The **sec-butyl crotonate** product will distill at 74–75°C/30 mm Hg or 83–84°C/45 mm Hg.[\[7\]](#) The expected yield is between 360–390 g.[\[7\]](#)

## Visualized Synthesis Pathway

The following diagram illustrates the Fischer-Speier esterification reaction for the synthesis of **sec-butyl crotonate**.



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